

(Z)-11-Hexadecenyl acetate IUPAC name and synonyms

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Compound of Interest

Compound Name: (Z)-11-Hexadecenyl acetate

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An In-depth Technical Guide to (Z)-11-Hexadecenyl Acetate

This technical guide provides a comprehensive overview of **(Z)-11-Hexadecenyl acetate**, a significant semiochemical involved in insect communication. The information is tailored for researchers, scientists, and professionals in drug development and chemical ecology, presenting its chemical identity, physicochemical properties, synthesis protocols, and biological function.

Chemical Identity

(Z)-11-Hexadecenyl acetate is a straight-chain monounsaturated fatty acyl acetate. It is a well-documented insect sex pheromone, playing a crucial role in the reproductive behavior of numerous lepidopteran species.

IUPAC Name: [(Z)-hexadec-11-enyl] acetate[1][2]

Synonyms: A variety of synonyms are used in literature and commercial sources, including:

- (Z)-11-Hexadecen-1-yl acetate[1]
- cis-11-Hexadecen-1-yl Acetate[3][4]
- (11Z)-11-Hexadecenyl acetate[5]
- Z11-16:Ac[4]

- (Z)-Hexadec-11-en-1-yl acetate[1]
- 11Z-Hexadecenyl acetate[1]
- AI3-33609[6]
- EINECS 251-791-6[6]
- EPA Pesticide Chemical Code 129101[6]

Physicochemical Properties

The key physicochemical properties of **(Z)-11-Hexadecenyl acetate** are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₄ O ₂	[1][2][4]
Molecular Weight	282.46 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid/oil	[3][4]
Boiling Point	348.7 °C at 760 mmHg (estimated)	[2][3][4]
Flash Point	88.3 °C (estimated)	[2][7]
Density	0.875 g/cm ³ (estimated)	[2]
CAS Number	34010-21-4	[1][2][5]
InChIKey	BTKXLQSCEOHKTF-SREVYHEPSA-N	[1][2]
Solubility	Soluble in alcohol, chloroform, DMSO, ethyl acetate. Insoluble in water.	[3][7]

Experimental Protocols

The synthesis of **(Z)-11-Hexadecenyl acetate** is crucial for its application in pest management and research. A common and effective method involves the esterification of the corresponding alcohol, (Z)-11-hexadecen-1-ol.

Protocol: Synthesis of (Z)-11-Hexadecenyl Acetate via Esterification

This protocol details the acetylation of (Z)-hexadec-11-en-1-ol.

Materials:

- (Z)-hexadec-11-en-1-ol
- Acetic anhydride
- Pyridine (dry) or Triethylamine (Et_3N)
- Dichloromethane (DCM, anhydrous)
- Deionized water
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve (Z)-hexadec-11-en-1-ol in anhydrous dichloromethane.[8]

- **Addition of Base:** Add an excess of a base, such as dry pyridine or triethylamine, to the solution.^{[8][9]}
- **Acetylation:** Cool the mixture to 0 °C using an ice bath. Add acetic anhydride dropwise to the stirred solution.^{[8][9]}
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and continue stirring for several hours (typically 3-12 hours) until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).^{[8][9]}
- **Work-up:** Quench the reaction by pouring the mixture onto ice or into cold water.^{[8][9]} Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as dichloromethane or diethyl ether, multiple times.^{[8][9]}
- **Washing:** Combine the organic layers and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and finally with brine to remove unreacted reagents and byproducts.^{[8][9]}
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent like MgSO₄ or Na₂SO₄. Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.^{[8][9]}
- **Purification:** The crude product can be further purified by vacuum distillation or silica gel column chromatography to yield pure **(Z)-11-Hexadecenyl acetate**.^[9]

Biological Role and Applications

(Z)-11-Hexadecenyl acetate is a key component of the female-produced sex pheromone for a wide range of insect species, primarily within the order Lepidoptera. It functions as a powerful attractant for conspecific males, initiating mating behavior.

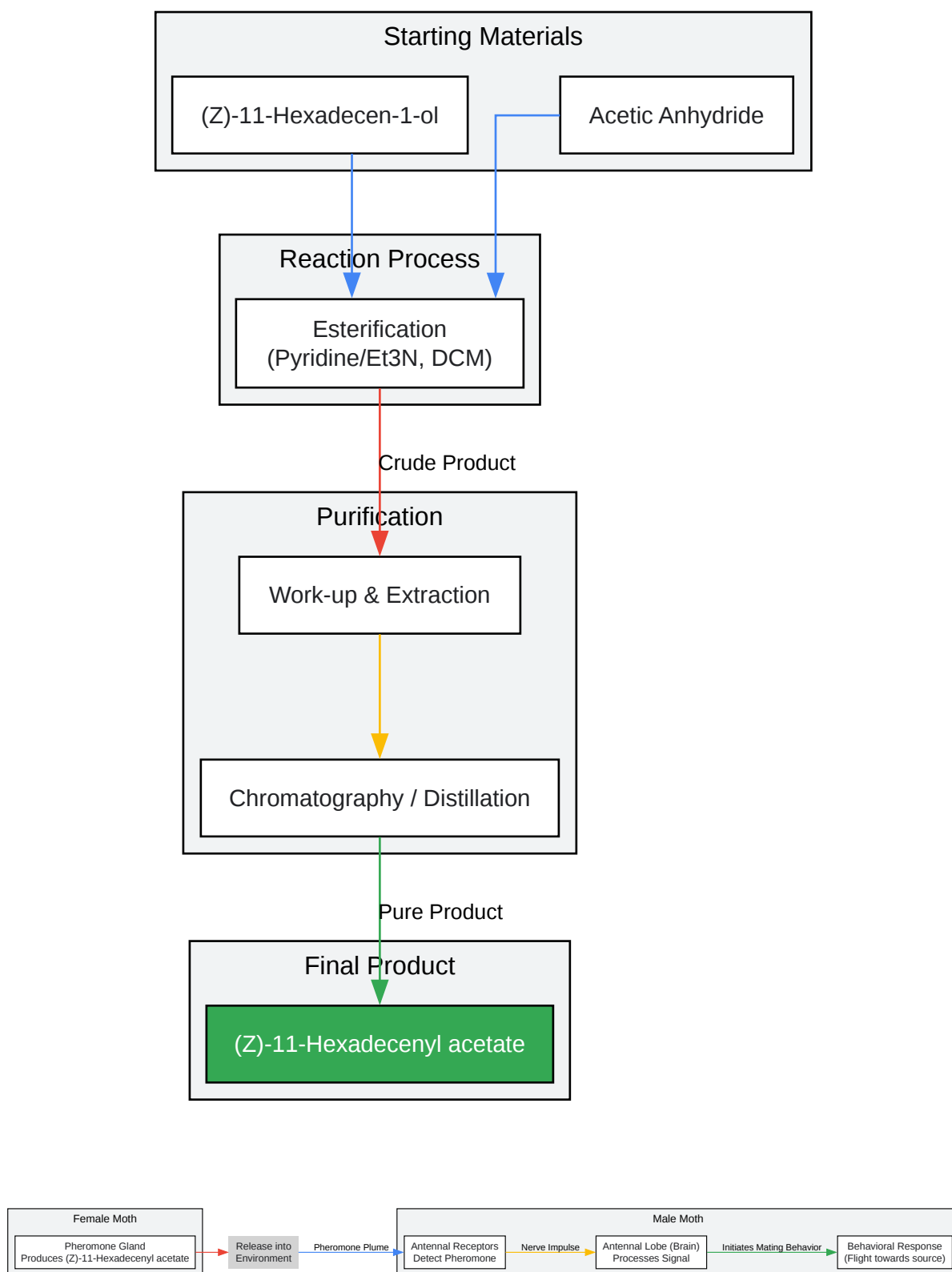
Key Biological Functions:

- **Sex Pheromone:** It is a primary component of the sex pheromone blend for numerous moth species, including the diamondback moth (*Plutella xylostella*) and the fall armyworm (*Spodoptera frugiperda*).^{[4][10]}

- Kairomone: For certain parasitoid species, such as *Telenomus busseolae*, it acts as a kairomone, guiding them to their hosts.[\[11\]](#)
- Attractant: It is widely used in insect traps for monitoring and controlling pest populations in agriculture.[\[11\]](#) The addition of **(Z)-11-hexadecenyl acetate** has been shown to significantly improve the attractiveness of pheromone lures for species like the yellow rice stem borer (*Scirpophaga incertulas*).[\[12\]](#)

Visualizations

The following diagrams illustrate the synthesis workflow and the functional role of **(Z)-11-Hexadecenyl acetate** in insect chemical communication.



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